

Introduction: Navigating the Landscape of Naphthyl-Substituted Amino Acids

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Compound of Interest

Compound Name: *3-Amino-2-(naphthalen-1-yl)propanoic acid*

CAS No.: *100393-37-1*

Cat. No.: *B1447548*

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In the fields of medicinal chemistry and drug development, unnatural amino acids (UAAs) are indispensable tools for creating novel peptides and small molecules with enhanced therapeutic properties. The incorporation of bulky, rigid, and hydrophobic moieties, such as the naphthalene group, can profoundly influence a molecule's stability, binding affinity, and pharmacokinetic profile. This guide focuses on a specific class of UAAs: naphthyl-substituted aminopropanoic acids.

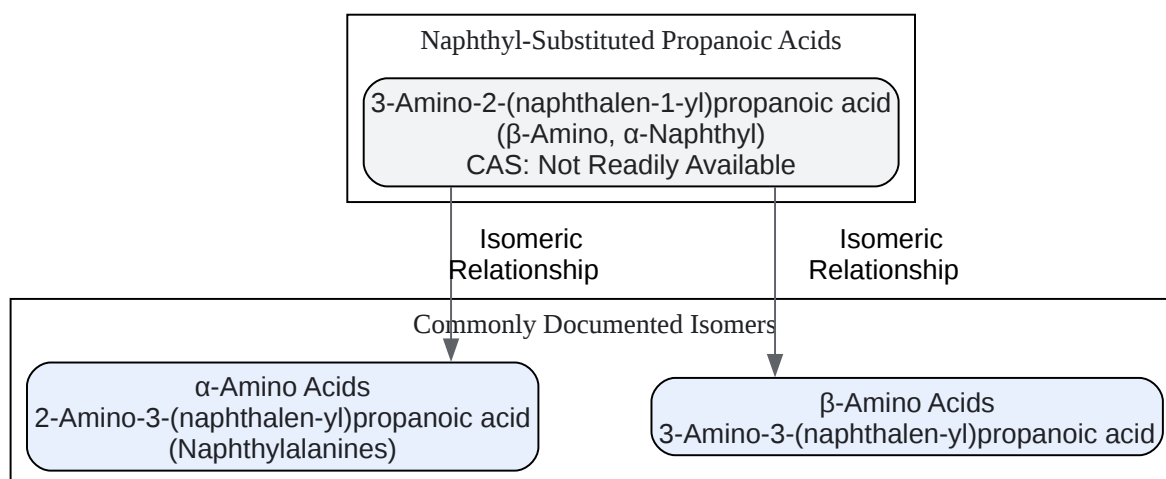
The query for **3-Amino-2-(naphthalen-1-yl)propanoic acid** specifies a precise chemical architecture: a β -amino acid where the propanoic acid backbone is substituted with a naphthalen-1-yl group at the α -carbon (C2) and an amino group at the β -carbon (C3). While this specific substitution pattern is unique, a dedicated CAS (Chemical Abstracts Service) number is not readily available in major chemical databases, suggesting it is a less common or novel compound.

However, several structurally related and well-documented isomers are commercially available and widely utilized in research. Understanding these isomers is critical for any scientist working in this area. This guide will provide a comprehensive overview of the broader family of

naphthyl-substituted aminopropanoic acids, with a focus on the most relevant isomers, to empower researchers with the foundational knowledge for their work.

The primary isomers of interest fall into two categories:

- α -Amino Acids (Naphthylalanines): The amino group is on the α -carbon (C2), and the naphthylmethyl group is at the β -carbon (C3). These are analogues of the natural amino acid phenylalanine.
- β -Amino Acids: The amino group is on the β -carbon (C3). The naphthalene group can be attached at either the α - or β -carbon.



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Caption: Key isomers of naphthyl-substituted aminopropanoic acids.

Part 1: Chemical Identity and Physicochemical Properties

The identity and properties of these compounds are foundational to their application. While data for the specifically requested molecule is sparse, extensive information exists for its

common isomers. These properties are crucial for planning synthetic routes, predicting solubility, and understanding potential biological interactions.

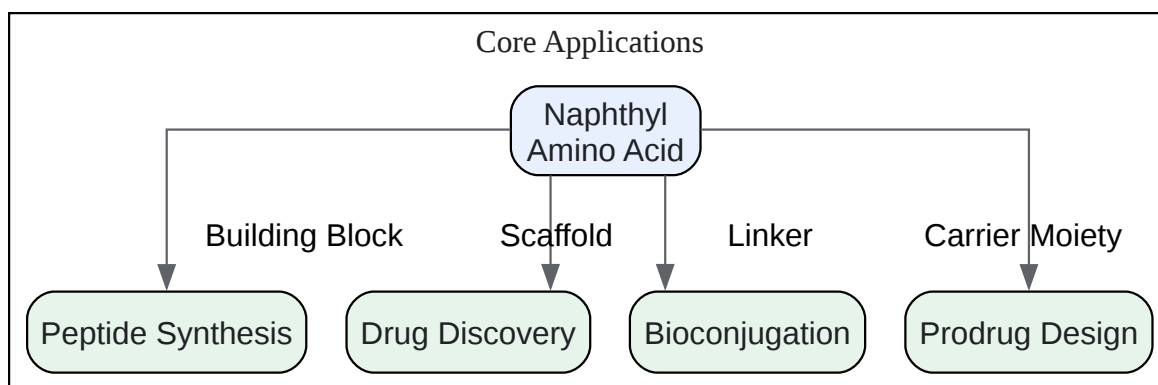
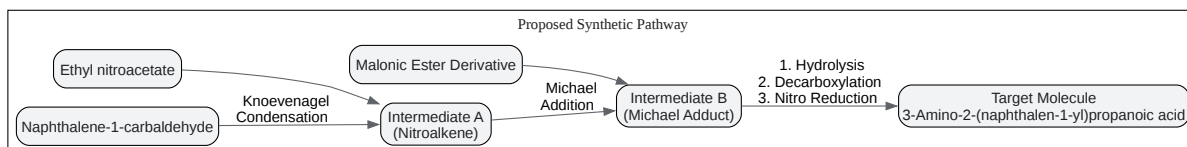
Property	(S)-2-Amino-3-(naphthalen-1-yl)propanoic acid	(S)-2-Amino-3-(naphthalen-2-yl)propanoic acid	(S)-3-Amino-3-(naphthalen-2-yl)propanoic acid
Synonyms	(S)-1-Naphthylalanine	(S)-2-Naphthylalanine	L-β-Ala-(2-naphthyl)-OH
CAS Number	55516-54-6[1]	58438-03-2[2]	767282-94-0[3]
Molecular Formula	C ₁₃ H ₁₃ NO ₂	C ₁₃ H ₁₃ NO ₂	C ₁₃ H ₁₃ NO ₂
Molecular Weight	215.25 g/mol	215.25 g/mol	215.25 g/mol [3]
Appearance	White to slightly beige powder[1]	Off-white crystalline powder[2]	White powder[3]
Melting Point	254-257 °C[1]	240-253 °C[2]	Not specified
Boiling Point	412.3 °C at 760 mmHg[1]	412.3 °C at 760 mmHg[2]	Not specified
Density	1.254 g/cm ³ [1]	1.254 g/cm ³ [2]	Not specified
Storage	2-8°C[1]	2-8°C[2]	0-8 °C[3]
Purity	≥98%	≥98%	≥99% (HPLC)[3]

Part 2: Synthesis and Mechanistic Considerations

The synthesis of non-natural amino acids is a cornerstone of medicinal chemistry. Below, we provide a plausible synthetic pathway for the target molecule, **3-Amino-2-(naphthalen-1-yl)propanoic acid**, and a validated protocol for a related, well-known isomer to demonstrate the practical application of synthetic principles.

Proposed Synthesis of 3-Amino-2-(naphthalen-1-yl)propanoic acid

A logical approach to synthesizing the target molecule involves a multi-step process starting from commercially available precursors. The key challenge is the stereoselective introduction of two functional groups at the C2 and C3 positions. A plausible route is outlined below.



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Caption: Applications of naphthyl-substituted amino acids.

- **Peptide Synthesis and Peptidomimetics:** Incorporating naphthylalanine into a peptide sequence introduces a large, hydrophobic side chain. This can be used to probe binding pockets of enzymes or receptors, enhance alpha-helical stability, and increase resistance to proteolytic degradation. [3][4] The naphthalene moiety can participate in π - π stacking interactions, often leading to higher binding affinities.
- **Drug Discovery:** As a class, arylpropionic acid derivatives are known for a wide range of biological activities, including anti-inflammatory and analgesic effects. [5] These modified

amino acids serve as chiral building blocks for synthesizing complex small-molecule drugs. Their use in oncology and neuroscience is particularly prominent, where they can be part of structures designed to target specific proteins or pathways. [4]

- **Bioconjugation and Fluorescent Probes:** The amino and carboxylic acid groups provide handles for conjugation to other molecules, such as proteins, antibodies, or nanoparticles. Furthermore, the naphthalene ring system is inherently fluorescent. Derivatives can be designed to create polarity-sensitive fluorescent probes, which are invaluable for studying protein folding and dynamics in real-time within living cells. [6]
- **Prodrug Development:** The amino acid structure is recognized by cellular amino acid transporters. This property can be exploited in prodrug design, where an active drug is covalently linked to the amino acid. This can enhance the drug's absorption, improve its solubility, and enable targeted delivery to cells with high transporter expression, thereby increasing efficacy and reducing systemic toxicity. [7]

Part 5: Safety and Handling

While these compounds are generally used in small quantities in a laboratory setting, proper safety precautions are essential. The following guidelines are based on safety data sheets for closely related compounds.

Hazard Identification:

- **Pictograms:** GHS07 (Exclamation Mark)
- **Signal Word:** Warning
- **Hazard Statements:** May be harmful if swallowed (Acute Toxicity 4, Oral). Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. [8][9] **Safe Handling Protocol:**
- **Engineering Controls:**
 - Always handle the solid powder in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust. [10]

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles conforming to EN166 or NIOSH standards. [\[10\]](#) * Skin Protection: Wear nitrile gloves. Inspect gloves before use and use proper removal technique. Wear a lab coat to prevent skin contact. [\[11\]](#) * Respiratory Protection: If working outside a fume hood or with large quantities, use a NIOSH-approved particulate respirator.
- Handling Procedures:
 - Avoid formation of dust. [\[10\]](#) * Wash hands thoroughly after handling. [\[11\]](#) * Avoid contact with skin, eyes, and clothing. [\[12\]](#)
- Storage:
 - Store in a cool, dry place away from incompatible materials (e.g., strong oxidizing agents).
 - Keep the container tightly closed. [\[13\]](#) Recommended storage temperature is typically between 2-8 °C. [\[1\]](#)[\[2\]](#)
- Spill & Disposal:
 - In case of a spill, wear appropriate PPE.
 - Sweep up the solid material carefully, avoiding dust generation, and place it in a suitable, closed container for disposal. [\[10\]](#) * Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

3-Amino-2-(naphthalen-1-yl)propanoic acid and its isomers represent a powerful class of building blocks for chemical and pharmaceutical research. While the exact requested structure may be a novel synthetic target, the well-documented chemistry and applications of its close relatives, particularly the α - and β -naphthylalanines, provide a solid foundation for its exploration. By leveraging their unique steric and electronic properties, researchers can design next-generation peptides, probes, and therapeutic agents with tailored functions and improved

performance. This guide provides the core technical knowledge needed to confidently synthesize, characterize, and apply these versatile compounds in a research setting.

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